

hexanenitrile material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Hexanenitrile

Cat. No.: B7769357

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Hexanenitrile**

Section 1: Chemical Identification

Hexanenitrile, also known as capronitrile or 1-cyanopentane, is an organic compound with the linear formula $\text{CH}_3(\text{CH}_2)_4\text{CN}$. It is a colorless liquid with a faint, sweet odor.[1] This guide provides a comprehensive overview of its material safety data sheet (MSDS) for researchers, scientists, and professionals in drug development.

Identifier	Value
Chemical Name	Hexanenitrile
Synonyms	Capronitrile, 1-Cyanopentane, n-Amyl cyanide, n-Capronitrile, n-Pentyl cyanide[2]
CAS Number	628-73-9
Molecular Formula	$\text{C}_6\text{H}_{11}\text{N}$ [2]
Molecular Weight	97.16 g/mol [2]
EC Number	211-052-0

Section 2: Hazard Identification

Hexanenitrile is classified as a hazardous substance.[3] It is a flammable liquid and vapor.[2] [4] The primary health hazards include being harmful if swallowed, causing skin and serious

eye irritation, and potentially causing respiratory irritation.[2][4]

GHS Hazard Classifications[2]

- Flammable liquids, Category 3[4]
- Acute toxicity, Oral, Category 4[4]
- Skin irritation, Category 2[4]
- Eye irritation, Category 2[1]
- Specific target organ toxicity – single exposure, Category 3 (Respiratory tract irritation)[4]

Hazard Statements[2]

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Hazard Classification for **Hexanenitrile**.

Section 3: Physical and Chemical Properties

The physical and chemical properties of **hexanenitrile** are crucial for safe handling and storage. It is a colorless liquid that is partially miscible with water.[2]

Property	Value
Physical State	Liquid
Appearance	Colorless[1]
Boiling Point	161-164 °C
Melting Point	-80 °C
Density	0.809 g/mL at 25 °C
Vapor Pressure	2.85 mmHg[2]
Flash Point	43 °C (109.4 °F) - closed cup
Refractive Index	n _{20/D} 1.406
Water Solubility	Partially miscible (2.48 g/L at 25 °C)[2]

Section 4: Toxicological Information

Hexanenitrile poses toxicological risks, primarily through ingestion and skin absorption.[3] Nitrile poisoning symptoms are similar to those of hydrogen cyanide poisoning.[3] Accidental ingestion can be harmful, with animal studies indicating that ingestion of less than 150 grams could be fatal or cause serious health damage.[3]

Toxicity Data	Value	Source
Oral LD50 (mouse)	463 mg/kg	[3]
Intravenous LDLo (rabbit)	42 mg/kg	[5]
Subcutaneous LDLo (guinea pig)	310 mg/kg	[5]

Mechanism of Toxicity Nitrile poisoning exhibits symptoms similar to hydrogen cyanide poisoning, which can include increased saliva, nausea, anxiety, confusion, vertigo, convulsions, and irregular heartbeat.[3] The covalent cyano group is endothermic, and many organic nitriles are reactive under certain conditions.[3] Major medical treatment may involve using amyl nitrite as a methemoglobin generator, followed by sodium nitrite and sodium thiosulfate.[3]

Conceptual Pathway for Nitrile Toxicity.

Section 5: Handling, Storage, and Personal Protection

Handling:

- Use in a well-ventilated area and avoid breathing vapors.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Use non-sparking tools and take measures to prevent static discharges.[4]
- Wear protective gloves, clothing, and eye/face protection.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, well-ventilated place.[4]
- Keep containers tightly closed.[4]
- Store in an approved flammable liquid storage area.[3]
- Store away from incompatible materials such as strong acids, oxidizing agents, bases, and strong reducing agents.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[4]
- Skin Protection: Handle with gloves and wear impervious, flame-resistant clothing.[4]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator with an appropriate filter.[4]

Section 6: Emergency Procedures and First Aid

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes.[4][6]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[4]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Hazards: Flammable liquid and vapor. Vapor may form an explosive mixture with air.[3]
Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[3]
- Actions: Wear a self-contained breathing apparatus. Use a water spray to cool containers.[3][4]

Accidental Release Measures:

- Remove all ignition sources and ensure adequate ventilation.[4]
- Evacuate personnel to a safe area.[4]
- Prevent spillage from entering drains or watercourses.[3]
- Contain and absorb the spill with non-combustible material like vermiculite.[3]

Emergency Response Workflow for **Hexanenitrile**.

Section 7: Experimental Protocols and Safety Assessment

A comprehensive safety assessment of **hexanenitrile** has been conducted, evaluating it for multiple endpoints.^[7]

Genotoxicity:

- Methodology: **Hexanenitrile** was evaluated in a BlueScreen assay, which is a human cell-based test for measuring genotoxicity and cytotoxicity, both with and without metabolic activation (S9).^[7] An in vitro micronucleus test was also performed.^[7]
- Results: The BlueScreen assay was negative.^[7] In the micronucleus test, an increase in micronucleated cells was observed at one low dose but was not considered biologically relevant as it fell within the historical control range.^[7]
- Conclusion: Based on available data, **hexanenitrile** is considered non-genotoxic and non-clastogenic.^[7]

Repeated Dose and Reproductive Toxicity:

- Methodology: A risk assessment was performed using data from a read-across analog, dodecanenitrile (CAS # 2437-25-4), based on an OECD 422 study.^[7] A safety factor of 3 was applied to derive a No Observed Adverse Effect Level (NOAEL).^[7]
- Results: The derived NOAEL for repeated dose toxicity is 16.7 mg/kg/day.^[7] The calculated Margin of Exposure (MOE) for both repeated dose and reproductive toxicity endpoints was greater than 100, indicating no safety concern.^[7]

Skin Sensitization:

- Methodology: Safety was determined using data from a read-across analog, octanenitrile (CAS # 124-12-9).^[7]
- Conclusion: There are no safety concerns for **hexanenitrile** regarding skin sensitization at current use levels.^[7]

Phototoxicity/Photoallergenicity:

- Methodology: The evaluation was based on ultraviolet/visible (UV/Vis) absorption spectra analysis (OECD TG 101).[7]
- Results: The spectra showed no absorbance in the 290–700 nm range.[7]
- Conclusion: **Hexanenitrile** is not expected to be phototoxic or photoallergenic.[7]

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- To cite this document: BenchChem. [hexanenitrile material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769357#hexanenitrile-material-safety-data-sheet-msds]

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